

Chemical Identification and Properties of Nonanedial

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Compound Focus: Nonanedial

CAS No.: 51651-40-2

Cat. No.: S3557244

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The table below summarizes the core identification data and physical properties for **Nonanedial** from chemical databases.

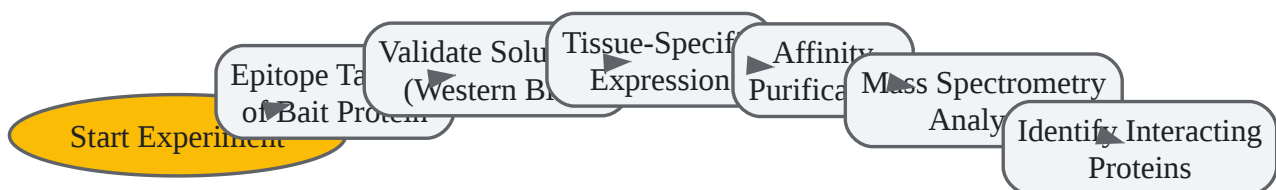
Property	Value
Chemical Name	1,9-Nonanedione [1]
Synonyms	Nonanedial; Nonandial; azelaic aldehyde; 1,9-nonanedialdehyde [1]
CAS Registry Number	51651-40-2 [1]
PubChem CID	87278977 [2]
Molecular Formula	C ₉ H ₁₆ O ₂ [1]
Molecular Weight	156.225 g/mol [1]
Melting Point	111 °C [1]
Boiling Point	140 °C (at 18 Torr) [1]
Predicted Density	0.909±0.06 g/cm ³ [1]
Purity	99% (data from raw suppliers) [1]

Synthesis and Experimental Context

While a full, step-by-step protocol for **Nonanedial** is not available in the search results, I found information on its synthesis and a highly relevant experimental methodology for studying protein interactions.

- **Synthesis Route:** One referenced synthesis pathway for 1,9-**Nonanedial** involves the reaction of **oct-7-enal** with **carbon monoxide** and **hydrogen**, using **lithium p-diphenylphosphinobenzenesulfonate** as a catalyst, under a pressure of 7500.75 Torr for 4 hours [1].
- **Relevant Experimental Protocol:** For researchers needing to identify proteins that interact with a target (which could be applicable if **Nonanedial** is part of a larger complex), a detailed **Affinity Purification-Mass Spectrometry (AP-MS)** protocol is available [3]. This method, developed for *Drosophila melanogaster* larval muscles but adaptable to other tissues, involves:
 - **Epitope Tagging:** Tagging the bait protein (e.g., with FLAG) for purification.
 - **Expression System:** Using a binary system like GAL4/UAS for tissue-specific control.
 - **Validation:** Confirming bait protein solubility through Western blotting.
 - **Purification & Identification:** Using affinity beads to pull down the bait protein and its interactors, followed by identification via liquid chromatography and mass spectrometry [3].

The workflow for this AP-MS protocol is summarized in the diagram below.



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Research Considerations and Next Steps

The information found is a starting point. For a comprehensive whitepaper, you will need to consult more specialized resources.

- **Information Gaps:** The current data lacks details on **biological activity, signaling pathways, pharmacokinetics, and toxicity** of **Nonanedial**. There is also no direct link to its application in drug development within the provided search results.
- **Suggested Next Steps:**
 - **Consult Specialized Databases:** For deeper insights, search **SciFinder**[®], **Reaxys**, or **Patent databases** using the CAS Number (51651-40-2) for full synthetic procedures and bioactivity data.
 - **Review Broader Literature:** Use academic databases like **PubMed** and **Google Scholar** to find scientific papers specifically studying "**Nonanedial**" or "azelaic aldehyde" in a biological or pharmacological context.
 - **Explore Signaling Pathways:** While not specific to **Nonanedial**, tools like **SPAGI** (Signaling Pathway Analysis for putative Gene regulatory network Identification) are used to identify active signaling pathways by integrating gene expression and protein-protein interaction data [4]. Commercial resources like **Cell Signaling Technology** also provide generalized pathway diagrams [5].

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References

1. 1,9-Nonanedione | 51651-40-2 | lookchem [lookchem.com]
2. Nonanal; nonanedial | C18H34O3 | CID 87278977 - PubChem [pubchem.ncbi.nlm.nih.gov]
3. for affinity Protocol - purification interactome... mass spectrometry [pmc.ncbi.nlm.nih.gov]
4. Identification of active by integrating gene... signaling pathways [bmcsystbiol.biomedcentral.com]
5. and Diagrams by Research Area | Cell Pathways Technology Signaling [cellsignal.com]

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